

Personal protective equipment for handling 4'-Bromo-resveratrol

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Compound of Interest

Compound Name: 4'-Bromo-resveratrol

Cat. No.: B12435358

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Essential Safety and Handling Guide for 4'-Bromo-resveratrol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **4'-Bromo-resveratrol**, a potent inhibitor of SIRT1 and SIRT3 deacetylases. Adherence to these procedures is vital for ensuring laboratory safety and procedural accuracy.

Personal Protective Equipment (PPE)

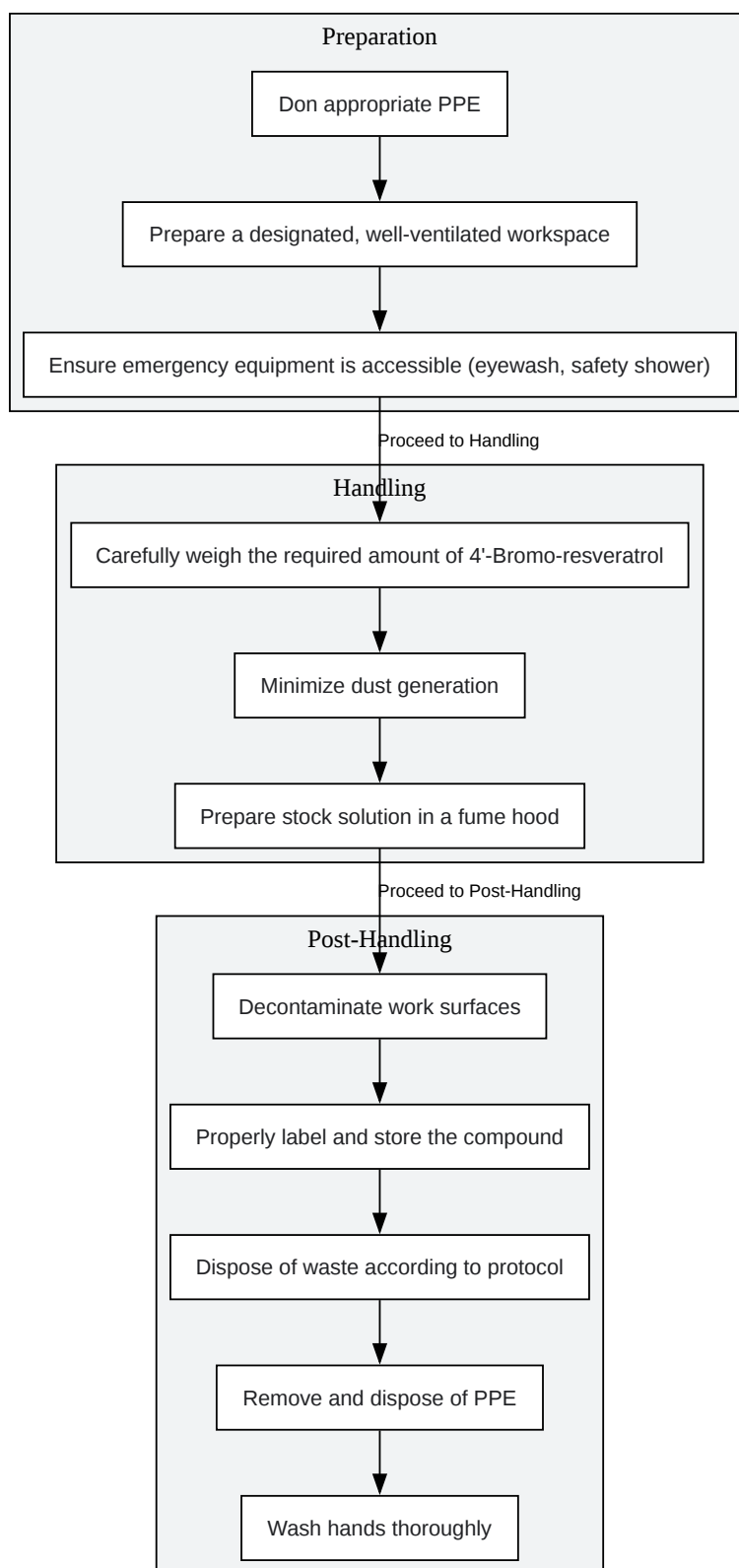
When handling **4'-Bromo-resveratrol**, especially in its solid, powdered form, a comprehensive suite of personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.^{[1][2][3]}

PPE Category	Item	Standard/Specification	Purpose
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	EN 166 or ANSI Z87.1	Protects against dust particles and splashes.
Face Shield	EN 166 or ANSI Z87.1	Recommended when there is a significant risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	EN 374 (Type B) or equivalent	Protects skin from direct contact. Nitrile or latex gloves are commonly used.[3]
Body Protection	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.
Chemical-Resistant Apron	Recommended for larger quantities	Provides an additional layer of protection against spills.	
Respiratory Protection	Dust Mask or Respirator	NIOSH/MSHA or EN 149 approved	Essential when handling the powder form to prevent inhalation of dust particles.[2]

Always inspect PPE for integrity before use and ensure proper fit. Contaminated PPE should be removed carefully and disposed of as hazardous waste.

Operational Plan for Handling

A systematic approach to handling **4'-Bromo-resveratrol** minimizes exposure risk and ensures the integrity of the compound.



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Caption: Workflow for the safe handling of solid **4'-Bromo-resveratrol**.

Experimental Protocols

Stock Solution Preparation

To minimize repeated handling of the solid compound, it is advisable to prepare a concentrated stock solution.

Materials:

- **4'-Bromo-resveratrol** powder
- Appropriate solvent (e.g., DMSO, ethanol, dimethyl formamide)[\[4\]](#)[\[5\]](#)
- Calibrated analytical balance
- Volumetric flask
- Chemical-resistant gloves, safety glasses, and lab coat

Procedure:

- Preparation: Work within a chemical fume hood. Ensure all glassware is clean and dry.
- Weighing: Tare the analytical balance with a clean weigh boat. Carefully weigh the desired mass of **4'-Bromo-resveratrol**.
- Dissolving: Transfer the weighed powder to a volumetric flask. Add a portion of the chosen solvent and gently swirl to dissolve the compound.
- Dilution: Once dissolved, add the solvent to the final desired volume.
- Storage: Store the stock solution at -20°C or -80°C in a tightly sealed, light-protected container to maintain stability.[\[5\]](#)[\[6\]](#)[\[7\]](#) Aliquoting the stock solution can help avoid multiple freeze-thaw cycles.[\[6\]](#)[\[7\]](#)

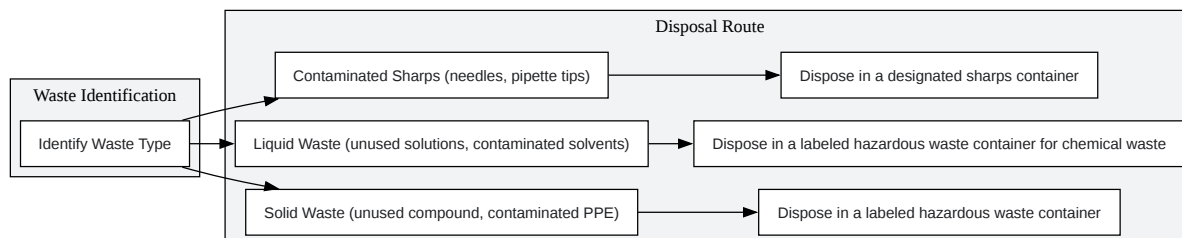
Solubility Data[\[4\]](#)[\[5\]](#)

Solvent	Solubility
Dimethylformamide (DMF)	100 mg/mL
Dimethyl sulfoxide (DMSO)	50 mg/mL
Ethanol	50 mg/mL
PBS (pH 7.2)	100 µg/mL

Disposal Plan

Proper disposal of **4'-Bromo-resveratrol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Decision Pathway



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Caption: Decision pathway for the disposal of **4'-Bromo-resveratrol** waste.

Disposal Procedures:

- Solid Waste: Unused or expired **4'-Bromo-resveratrol** powder and any materials heavily contaminated with it (e.g., weigh boats, gloves) should be collected in a clearly labeled hazardous waste container.

- Liquid Waste: Unused solutions containing **4'-Bromo-resveratrol** and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous waste container for chemical waste. Do not pour down the drain.[8]
- Contaminated Labware: Glassware and other lab equipment that have come into contact with **4'-Bromo-resveratrol** should be decontaminated by rinsing with an appropriate solvent. The rinseate should be collected as hazardous liquid waste.
- Spills: In the event of a spill, clean up the area immediately.[1] For solid spills, avoid generating dust by using a wet wipe or a vacuum with a HEPA filter.[1] For liquid spills, absorb with an inert material and place it in the hazardous waste container. Ensure the spill area is decontaminated.
- Consult Local Regulations: Always adhere to your institution's and local environmental regulations for hazardous waste disposal.

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